

Personal protective equipment for handling hMAO-B-IN-5

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Compound of Interest

Compound Name: hMAO-B-IN-5

Cat. No.: B2980041

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Essential Safety and Handling of hMAO-B-IN-5

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the potent, selective, and reversible human monoamine oxidase-B (hMAO-B) inhibitor, **hMAO-B-IN-5**.

Physicochemical and Pharmacological Data

While a specific Safety Data Sheet (SDS) for **hMAO-B-IN-5** is not readily available, the following data has been compiled from supplier information. This information is crucial for understanding the compound's activity and for performing accurate risk assessments in a laboratory setting.

Property	Value	Source
CAS Number	358343-63-2	MedChemExpress[1]
Purity	99.66%	MedChemExpress[1]
IC50	120 nM	MedChemExpress[1][2]
Ki	33 nM	MedChemExpress[1][2]
Solubility	Soluble in DMSO	MedChemExpress[1]

Personal Protective Equipment (PPE)

Given the lack of a specific SDS for **hMAO-B-IN-5**, a conservative approach to personal protective equipment is recommended, treating it as a potentially hazardous compound. The following PPE is based on general guidelines for handling potent enzyme inhibitors and chemicals that can cause skin and eye irritation.^{[3][4]}

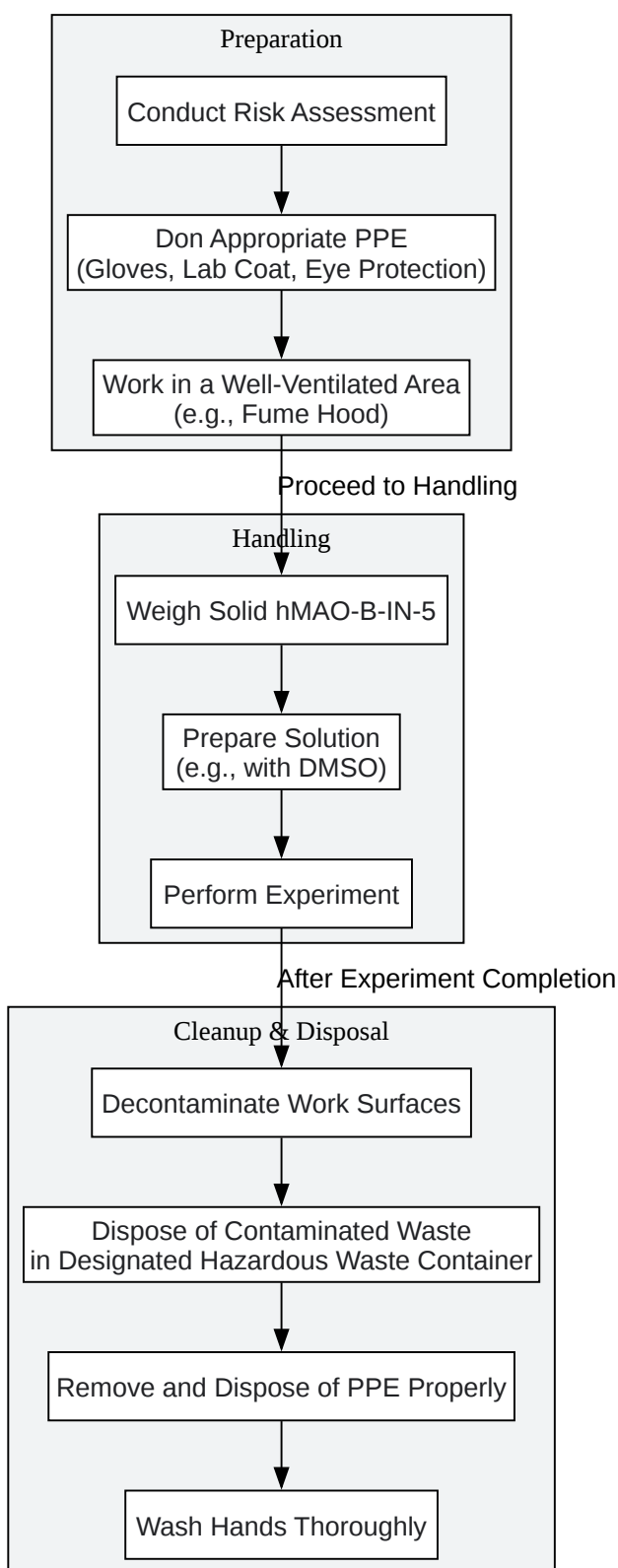
PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary when there is a significant splash potential. ^{[5][6]}	To protect against splashes of the compound, especially when in solution, which may cause eye irritation. ^{[3][4]}
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove selection should be based on the solvent used to dissolve hMAO-B-IN-5. ^[7]	To prevent skin contact, as the compound may cause skin irritation. ^{[3][4]} Since DMSO is a common solvent for this compound and is readily absorbed through the skin, appropriate gloves are critical. ^[4]
Body Protection	A standard laboratory coat is required. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls or an apron should be considered. ^[8]	To protect against accidental spills and contamination of personal clothing.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used. ^{[3][5]}	To prevent inhalation of the compound, which may cause respiratory irritation. ^[4]

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is essential to minimize risk and ensure a safe laboratory environment.

Experimental Workflow for Handling hMAO-B-IN-5

The following diagram outlines the standard procedure for safely handling **hMAO-B-IN-5** in a research setting.



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Caption: Standard operational workflow for handling hMAO-B-IN-5.

Disposal Plan

Proper disposal of **hMAO-B-IN-5** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of in the same manner as the unused product, following local regulations for chemical waste.[3]
- **Contaminated Materials:** Any materials that have come into contact with **hMAO-B-IN-5**, such as pipette tips, gloves, and paper towels, should be considered chemical waste.
- **Waste Containers:** All waste should be collected in clearly labeled, sealed containers suitable for hazardous chemical waste.
- **Spills:** In the event of a small spill, absorb the material with a non-combustible absorbent like vermiculite or sand.[3] The contaminated absorbent should then be placed in a sealed container for disposal. For large spills, evacuate the area and follow emergency procedures. After removal, the contaminated area should be thoroughly flushed with water.[3]
- **Regulations:** All disposal must be in accordance with local, state, and federal regulations. Do not discharge into drains or water courses.[3]

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